

An In-depth Technical Guide to the Physical Properties of Ethyl 2-pyridylacetate

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Compound of Interest

Compound Name: Ethyl 2-pyridylacetate

Cat. No.: B1294560

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This guide provides a comprehensive overview of the key physical properties of **Ethyl 2-pyridylacetate**, specifically its boiling point and density. The information is tailored for researchers, scientists, and professionals in the field of drug development, presenting quantitative data in a structured format, alongside relevant experimental methodologies.

Core Physical Properties

Ethyl 2-pyridylacetate is a liquid at room temperature. Its key physical characteristics are summarized below.

Table 1: Physical Properties of **Ethyl 2-pyridylacetate**

Property	Value	Conditions
Boiling Point	70 °C	at 0.05 mmHg[1][2]
109-112 °C	at 6 mmHg[3]	
135-137 °C	at 28 mmHg[3]	
142-144 °C	at 40 mmHg[3]	
Density	1.084 g/mL	at 25 °C[1][2]
1.083 g/mL	at 25 °C	

Experimental Methodologies

Synthesis and Purification

A common method for the synthesis of **Ethyl 2-pyridylacetate** involves the reaction of α -picoline with phenyllithium, followed by carboxylation with dry ice, and subsequent esterification with ethanol. The final product is purified by fractional distillation under reduced pressure, which is also the method for determining the boiling point at various pressures.^[3]

Experimental Protocol for Synthesis:

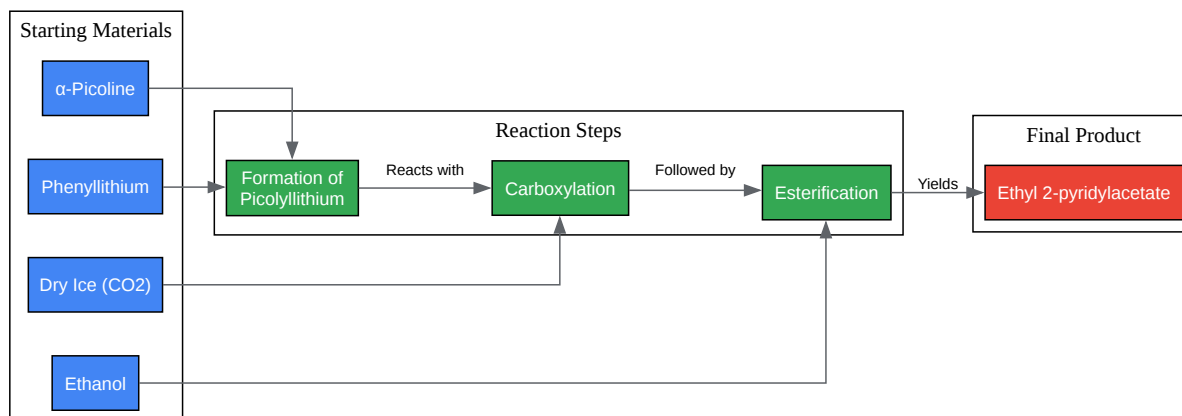
- Preparation of Picolylithium: α -Picoline is added dropwise to a solution of phenyllithium in ether. The resulting dark red-brown solution of picolylithium is stirred for an additional 30 minutes.^[3]
- Carboxylation: The picolylithium solution is then poured slowly onto crushed dry ice.^[3]
- Esterification: After the removal of ether by distillation under reduced pressure, absolute ethanol is added to the residue. The solution is then saturated with dry hydrogen chloride while being cooled in an ice bath. The mixture is left to stand overnight.^[3]
- Work-up: The solvent is removed by distillation under reduced pressure. The residue is dissolved in chloroform, and a paste of potassium carbonate in water is added. The mixture is stirred vigorously just below the boiling point for one hour.^[3]
- Purification and Boiling Point Determination: The chloroform is decanted and then removed by distillation. The final product, **Ethyl 2-pyridylacetate**, is obtained by fractional distillation of the residue under reduced pressure.^[3] The boiling points at different pressures (as listed in Table 1) are recorded during this distillation process.

Density Measurement

While specific experimental details for the density measurement of **Ethyl 2-pyridylacetate** were not found in the provided search results, the density of a liquid is typically determined using standard laboratory techniques. These methods often involve the use of a pycnometer or a digital density meter. The temperature is a critical parameter and is controlled, in this case, at 25 °C.^{[1][2]}

Logical Workflow for Synthesis

The synthesis of **Ethyl 2-pyridylacetate** can be visualized as a multi-step chemical process.



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Caption: Workflow for the synthesis of **Ethyl 2-pyridylacetate**.

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References

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